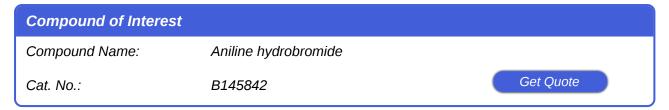


Aniline Hydrobromide: A Comprehensive Technical Guide for Researchers

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of **aniline hydrobromide**, a versatile chemical compound with significant applications in organic synthesis and pharmaceutical development. This document covers its fundamental identifiers, physicochemical properties, synthesis methodologies, and its role in modulating critical biological pathways.

Core Identifiers and Properties

Aniline hydrobromide, also known as anilinium bromide, is the salt formed from the reaction of the aromatic amine aniline with hydrobromic acid. It is a key starting material and intermediate in various chemical syntheses.

Chemical Identifiers

A comprehensive list of identifiers for **aniline hydrobromide** is provided in Table 1, facilitating its unambiguous identification in research and regulatory contexts.



| Identifier | Value |
|-------------------|--|
| CAS Number | 542-11-0[1][2][3] |
| IUPAC Name | aniline;hydrobromide[1] |
| Molecular Formula | C ₆ H ₈ BrN[1] |
| Molecular Weight | 174.04 g/mol [1] |
| InChl | InChI=1S/C6H7N.BrH/c7-6-4-2-1-3-5-6;/h1- 5H,7H2;1H[1] |
| InChI Key | KBPWECBBZZNAIE-UHFFFAOYSA-N[1] |
| Canonical SMILES | C1=CC=C(C=C1)N.Br[1] |
| Synonyms | Anilinium bromide, Phenylammonium bromide[4] |
| EINECS | 208-801-9 |
| PubChem CID | 68330 |

Physicochemical and Spectral Data

The key physicochemical and spectral properties of **aniline hydrobromide** are summarized in Table 2. This data is essential for its handling, characterization, and use in experimental settings.



| Property | Value |
|---------------------|---|
| Appearance | White to light yellow crystalline solid[2] |
| Solubility | Soluble in water[1] |
| Melting Point | 285°C (decomposes) |
| Crystallography | Orthorhombic, Space Group P2 ₁ 2 ₁ 2 ₁ |
| ¹³ C NMR | Spectra available, specific peak data proprietary[1] |
| FTIR | Spectra available, specific peak data proprietary[1] |
| Raman | Spectra available, specific peak data proprietary[1] |

Synthesis and Experimental Protocols

Aniline hydrobromide is primarily synthesized through the acid-base reaction of aniline with hydrobromic acid. While a specific, detailed protocol for **aniline hydrobromide** is not readily available in the public domain, the following procedure for the analogous aniline hydrochloride provides a representative experimental methodology.

Representative Synthesis of an Aniline Salt: Aniline Hydrochloride

This protocol details the preparation of aniline hydrochloride, which can be adapted for the synthesis of **aniline hydrobromide** by substituting hydrochloric acid with hydrobromic acid.

Materials:

- Aniline (75 g)
- Concentrated Hydrochloric Acid (80 ml)
- Evaporating dish



Oven

Procedure:

- In an evaporating dish, mix 75 g of aniline with 80 ml of concentrated hydrochloric acid.
- Heat the mixture to evaporate the solvent, leading to the crystallization of the salt.
- Dry the resulting aniline hydrochloride salt in an oven at 110-120°C.

This straightforward procedure can be modified for the synthesis of **aniline hydrobromide** by using an equimolar amount of hydrobromic acid in place of hydrochloric acid.

Applications in Drug Development and Signaling Pathway Modulation

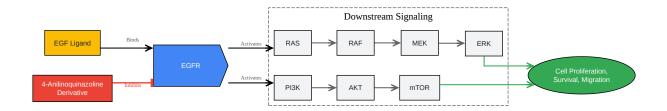
Aniline and its derivatives are fundamental scaffolds in medicinal chemistry, forming the core of numerous therapeutic agents.[5] They are particularly prominent in the development of kinase inhibitors for cancer therapy.

Inhibition of EGFR Signaling Pathway

A notable class of aniline derivatives, 4-anilinoquinazolines, are potent inhibitors of the Epidermal Growth Factor Receptor (EGFR), a key target in oncology.[2][6] EGFR is a receptor tyrosine kinase that, upon activation, initiates downstream signaling cascades, primarily the RAS/RAF/MEK/ERK and PI3K/AKT/mTOR pathways, which drive cell proliferation, survival, and migration.[3]

The diagram below illustrates the mechanism of action of 4-anilinoquinazoline derivatives in blocking the EGFR signaling pathway.

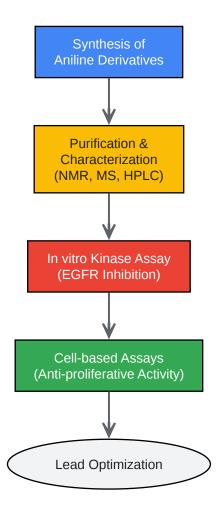




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EGFR signaling inhibition by 4-anilinoquinazoline derivatives.

The workflow for identifying and characterizing such inhibitors often involves a multi-step process, from initial synthesis to biological evaluation.





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General workflow for the development of aniline-based kinase inhibitors.

Safety and Handling

Aniline hydrobromide is classified as a hazardous substance and requires careful handling. It is toxic if swallowed, in contact with skin, or if inhaled. It may also cause an allergic skin reaction, serious eye damage, and is suspected of causing genetic defects and cancer. Prolonged or repeated exposure can cause organ damage, and it is very toxic to aquatic life. Appropriate personal protective equipment (PPE), including gloves, safety goggles, and a lab coat, should be worn at all times. All handling should be performed in a well-ventilated fume hood.

Conclusion

Aniline hydrobromide is a compound of significant interest to researchers in organic synthesis and drug discovery. Its utility as a precursor for a wide range of biologically active molecules, particularly in the realm of kinase inhibitors, underscores its importance. A thorough understanding of its chemical identifiers, properties, and safe handling procedures is crucial for its effective and responsible use in a laboratory setting. This guide provides a foundational resource for professionals working with this versatile compound.

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